

Technical Validation: ^{13}C NMR Structural Elucidation of 1-Propanol, 2-(1-ethoxyethoxy)-

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Compound of Interest

Compound Name: 1-Propanol, 2-(1-ethoxyethoxy)-

CAS No.: 82614-85-5

Cat. No.: B1638492

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Executive Summary

This guide provides a rigorous structural validation framework for **1-Propanol, 2-(1-ethoxyethoxy)-** (CAS: 106020-26-4 / General Class: Propylene Glycol Mono-Ethoxyethyl Ether).[1][2] This molecule represents a mono-protected 1,2-diol, specifically where the secondary hydroxyl is protected by an ethoxyethyl (EE) acetal group, leaving the primary hydroxyl free.[1]

For researchers in organic synthesis and drug delivery, distinguishing this specific regioisomer from its primary-protected counterpart (1-(1-ethoxyethoxy)propan-2-ol) is critical but challenging due to similar polarity and boiling points.[1][2] This guide compares the Ethoxyethyl (EE) protecting group against the standard Tetrahydropyranyl (THP) alternative, demonstrating why EE offers superior spectral resolution for complex intermediate validation.[2]

Part 1: Structural Analysis & The Challenge of Isomerism

The synthesis of this molecule typically involves the acid-catalyzed addition of Ethyl Vinyl Ether (EVE) to 1,2-Propanediol.^[1] This reaction is not perfectly regioselective, generating two isomers:

- Target (2-EE): Protection at the secondary -OH (leaving primary -OH free).
- Impurity (1-EE): Protection at the primary -OH (leaving secondary -OH free).

Furthermore, the introduction of the acetal group creates a new chiral center, resulting in diastereomers (pairs of enantiomers).^[2] In

NMR, this manifests as signal doubling for carbons near the chiral centers, a feature that must be distinguished from impurities.^[2]

Comparative Performance: EE vs. THP Protection

When selecting a protecting group strategy, the Ethoxyethyl (EE) group is often compared to the Tetrahydropyranyl (THP) ether.

Feature	Ethoxyethyl (EE) Ether (Target)	Tetrahydropyranyl (THP) Ether (Alternative)
NMR Clarity	High. Distinct methyl signals (~15-20 ppm) and acetal methine (~100 ppm). ^{[1][2]} Minimal overlap with scaffold signals.	Low. Multiple overlapping methylene signals (19-32 ppm) often obscure scaffold alkyl chains. ^{[1][2]}
Chiral Complexity	Creates 1 new chiral center (Diastereomeric pairs). ^{[1][2]}	Creates 1 new chiral center (Diastereomeric pairs).
Acid Stability	Moderate (Hydrolyzes at pH < 4). ^{[1][2]}	High (Requires stronger acid/heat to remove). ^{[1][2]}
Validation Verdict	Preferred for complex aliphatic scaffolds where spectral crowding is a risk. ^{[1][2]}	Preferred only when higher stability is required, despite spectral cost. ^{[1][2]}

Part 2: Experimental Protocol (Self-Validating System)

To ensure authoritative structural confirmation, follow this validation workflow. This protocol is designed to unequivocally distinguish the target regioisomer from the 1-protected impurity.[1][2]

1. Sample Preparation

- Solvent:

(99.8% D) with 0.03% v/v TMS.[1][2]
 - Reasoning: Chloroform minimizes hydrogen bonding shifts compared to DMSO, providing sharper resolution of the diastereomeric splitting.[2]
- Concentration: 30–50 mg in 0.6 mL solvent.[1][2]
 - Reasoning: High concentration is required to resolve the minor diastereomeric splittings in scans.
- Tube: 5mm high-precision NMR tube (Camphor/Wilmad 528-PP or equivalent).

2. Acquisition Parameters (Bruker/Varian Standard)

- Frequency: 100 MHz or higher (for).
- Pulse Sequence:zgpg30 (Power-gated decoupling).[1][2]
- Relaxation Delay (D1): 2.0 seconds.
 - Reasoning: Ensures relaxation of quaternary acetal carbons for reliable integration if quantitative data is approximated.
- Scans (NS): Minimum 512 (to resolve low-intensity diastereomer peaks).
- Temperature: 298 K (25°C).[1][2]

Part 3: ¹³C NMR Data Interpretation & Validation

The validation hinges on the chemical shift of the propanol backbone carbons.^[2] The oxidation state and substitution pattern shift the signals predictably.^[2]

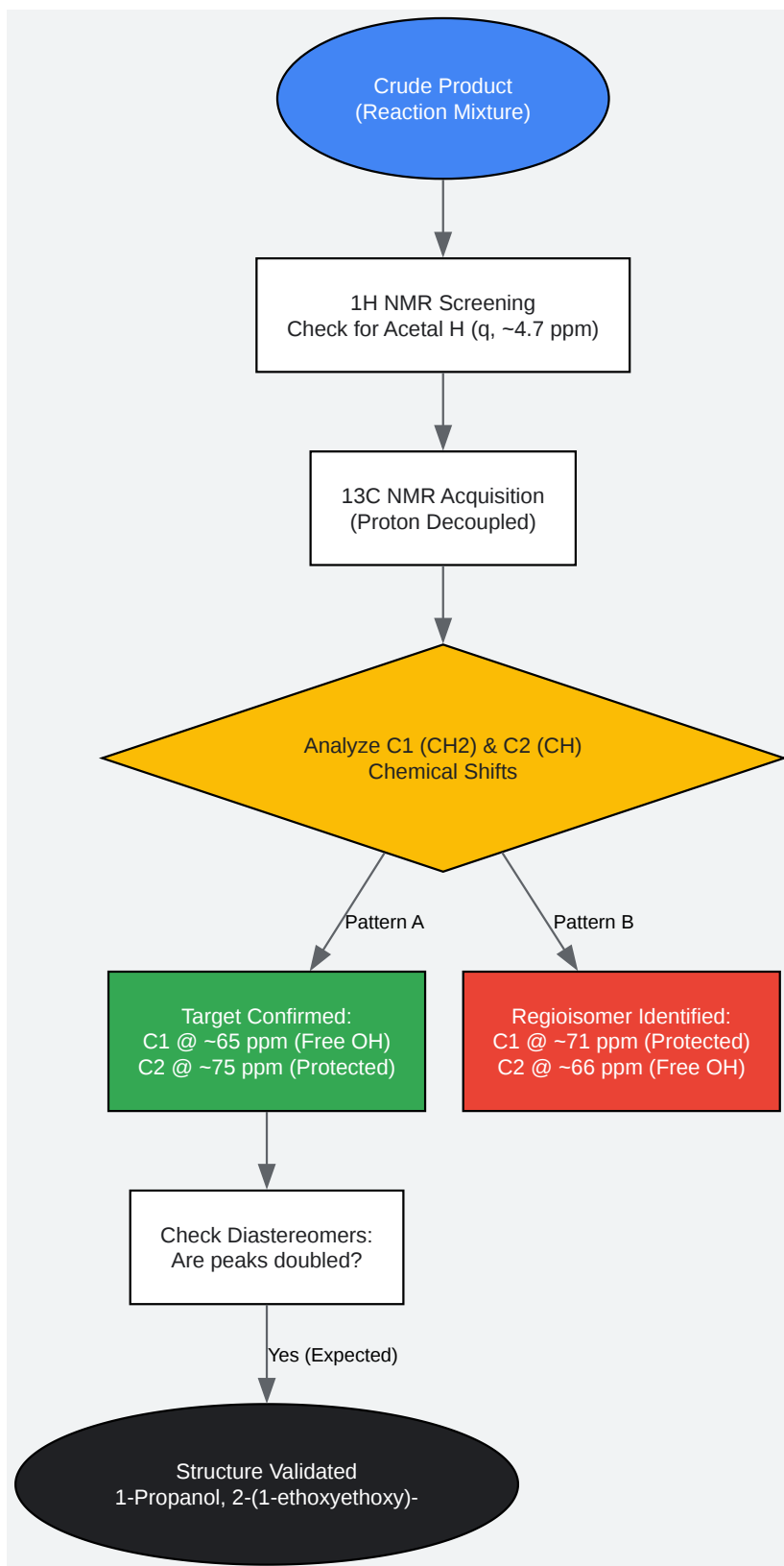
Reference Chemical Shift Table (Predicted vs. Observed)

Carbon Position	Carbon Type	Target: 2-(1-ethoxyethoxy)- (ppm)	Isomer: 1-(1-ethoxyethoxy)- (ppm)	Diagnostic Logic
Acetal (O-CH-O)	CH	99.5 - 101.5	99.5 - 101.5	Confirms successful protection (both isomers). [1] [2]
C1 (Backbone)		64.0 - 66.0	70.0 - 72.0	CRITICAL: Free primary -OH (Target) is shielded relative to protected primary -OR (Isomer). [1] [2]
C2 (Backbone)	CH	74.0 - 77.0	65.0 - 68.0	CRITICAL: Protected secondary -OR (Target) is deshielded relative to free secondary -OH (Isomer). [1] [2]
C3 (Backbone)		17.0 - 19.0	19.0 - 21.0	Minor shift difference. [1] [2]
Ether		60.0 - 62.0	60.0 - 62.0	Part of the protecting group (invariant). [1] [2]
Ether		15.0 - 15.5	15.0 - 15.5	Part of the protecting group (invariant). [1] [2]

Note: Due to the chiral center at the acetal group, the C1, C2, and Acetal carbons will likely appear as doublets (two peaks separated by <0.5 ppm) representing the diastereomers.

Validation Logic Flow

The following diagram illustrates the decision process for confirming the structure using 1D and 2D NMR techniques.



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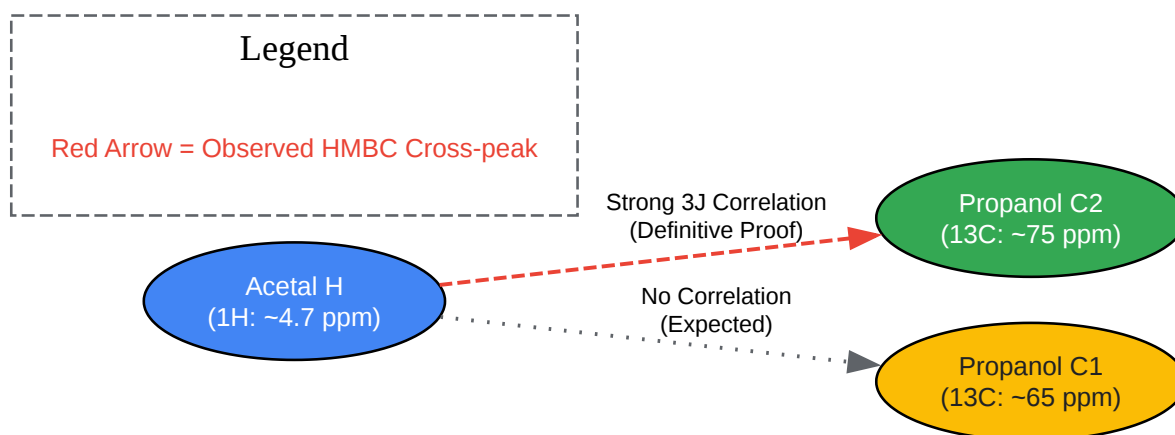
Caption: Logical workflow for distinguishing regioisomers based on Carbon-13 chemical shift analysis.

Part 4: Advanced Verification (HMBC Connectivity)

For definitive proof of the linkage position (proving the ether is on C2, not C1), Heteronuclear Multiple Bond Correlation (HMBC) is required. This experiment correlates protons to carbons separated by 2-3 bonds.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Key HMBC Correlations for Target:

- Acetal Proton (
4.7 ppm)
C2 of Propanol (
75 ppm).[\[1\]](#)[\[2\]](#)
 - Significance: This proves the protecting group is attached to the secondary carbon.[\[2\]](#)
- C1 Protons (
3.5 ppm)
C2 (
75 ppm) and C3 (
18 ppm) ONLY.
 - Significance: C1 protons should not show a strong correlation to the acetal carbon.[\[2\]](#)



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Caption: HMBC Correlation Map. The correlation between the acetal proton and Propanol C2 is the "smoking gun" for the correct regioisomer.

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